

Application Note: Solid-Phase Extraction of DNOC from Soil Samples

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Compound of Interest

Compound Name: 4,6-Dinitro-O-cresol

Cat. No.: B1670846

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Abstract

This application note provides a detailed protocol for the extraction and cleanup of **4,6-dinitro-o-cresol** (DNOC) from soil samples for subsequent analysis by chromatographic techniques such as HPLC-UV, GC-MS, or LC-MS/MS. The protocol employs an initial extraction of DNOC from the soil matrix using a QuEChERS-based method, followed by a solid-phase extraction (SPE) cleanup to remove interfering co-extractives. Two alternative SPE cleanup methods are presented: a reversed-phase (RP) approach and an anion-exchange (AX) approach, providing flexibility based on available resources and desired selectivity. This guide is intended for researchers, scientists, and analytical professionals working in environmental monitoring and food safety.

Introduction

4,6-Dinitro-o-cresol (DNOC) is a synthetic organic compound that has been used as a pesticide, herbicide, and insecticide.^[1] Due to its high toxicity to humans and its potential for environmental persistence, monitoring its presence in soil is of significant importance.^{[1][2][3]} The complex nature of soil matrices necessitates a robust sample preparation method to isolate DNOC and remove interfering substances prior to instrumental analysis. Solid-phase extraction (SPE) is a widely used technique for the cleanup of pesticide residues from complex samples.^[4] This application note details a comprehensive protocol for the extraction of DNOC from soil, followed by two distinct SPE cleanup strategies.

Physicochemical Properties of DNOC

A successful SPE method relies on understanding the physicochemical properties of the analyte. Key properties for DNOC are summarized below:

Property	Value	Significance for SPE
Molecular Formula	C ₇ H ₆ N ₂ O ₅	-
Molecular Weight	198.13 g/mol	-
pKa	~4.4	DNOC is a weak acid. At pH < 4.4, it is in its neutral (protonated) form, suitable for reversed-phase SPE. At pH > 4.4, it is in its anionic (deprotonated) form, suitable for anion-exchange SPE. [5] [6]
log P (octanol-water)	2.13 - 2.56	Indicates moderate hydrophobicity, making it suitable for retention on reversed-phase sorbents. [7] [8]
Water Solubility	Low (0.01% at 20°C)	Reinforces its suitability for reversed-phase SPE from aqueous-organic extracts. [1]

Experimental Protocols

This section outlines the complete methodology, from initial soil extraction to the final elution of purified DNOC.

Part 1: Initial Extraction from Soil (QuEChERS-based)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) approach is a streamlined method for extracting a wide range of pesticides from food and environmental matrices.[\[1\]](#)[\[5\]](#)[\[6\]](#)
[\[7\]](#)[\[9\]](#)

Materials and Reagents:

- Homogenized soil sample
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Deionized water
- 50 mL polypropylene centrifuge tubes
- High-speed blender or shaker

Procedure:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- If the soil is dry, add 7 mL of deionized water, vortex briefly, and allow the sample to hydrate for 30 minutes.
- Add 10 mL of acetonitrile to the tube.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl .
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- The upper acetonitrile layer contains the extracted DNOC and is referred to as the "soil extract" in the following SPE protocols.

Part 2: Solid-Phase Extraction (SPE) Cleanup

Two alternative SPE protocols are provided for the cleanup of the soil extract.

This method is based on retaining the neutral form of DNOC on a C18 sorbent.

Materials and Reagents:

- C18 SPE cartridges (e.g., 500 mg, 6 mL)
- Methanol (MeOH), HPLC grade
- Deionized water
- Formic acid (or another suitable acid)
- Nitrogen evaporator
- SPE vacuum manifold

Procedure:

- **Extract Acidification:** Transfer 5 mL of the soil extract (from Part 1, Step 7) to a clean tube. Add formic acid to adjust the pH to approximately 2.0-2.5. This ensures DNOC is in its neutral form.
- **Cartridge Conditioning:** Pass 5 mL of methanol through the C18 SPE cartridge, followed by 5 mL of deionized water (pH adjusted to 2.0-2.5 with formic acid). Do not allow the cartridge to go dry.
- **Sample Loading:** Load the acidified soil extract onto the conditioned cartridge at a slow, steady flow rate (approx. 1-2 mL/min).
- **Washing:** Wash the cartridge with 5 mL of a 10:90 (v/v) methanol/water solution (pH adjusted to 2.0-2.5) to remove polar interferences.
- **Drying:** Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- **Elution:** Elute the retained DNOC with 5 mL of methanol into a clean collection tube.
- **Concentration and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable solvent (e.g., 1 mL of mobile phase) for instrumental analysis.

This method is based on retaining the anionic form of DNOC on a strong anion-exchange (SAX) sorbent.

Materials and Reagents:

- Strong Anion Exchange (SAX) SPE cartridges (e.g., 500 mg, 6 mL)
- Methanol (MeOH), HPLC grade
- Deionized water
- Ammonium hydroxide (or another suitable base)
- Formic acid (or another suitable acid)
- Nitrogen evaporator
- SPE vacuum manifold

Procedure:

- **Extract pH Adjustment:** Transfer 5 mL of the soil extract (from Part 1, Step 7) to a clean tube. Add a few drops of ammonium hydroxide to adjust the pH to approximately 7.5-8.0. This ensures DNOC is in its anionic form.
- **Cartridge Conditioning:** Pass 5 mL of methanol through the SAX SPE cartridge, followed by 5 mL of deionized water.
- **Sample Loading:** Load the pH-adjusted soil extract onto the conditioned cartridge at a slow, steady flow rate (approx. 1-2 mL/min).
- **Washing:** Wash the cartridge with 5 mL of deionized water, followed by 5 mL of methanol to remove non-polar and neutral interferences.
- **Drying:** Dry the cartridge under vacuum for 5 minutes.
- **Elution:** Elute the retained DNOC with 5 mL of methanol containing 2% formic acid. The acid neutralizes the charge on the DNOC, releasing it from the sorbent.

- **Concentration and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable solvent (e.g., 1 mL of mobile phase) for instrumental analysis.

Data Presentation

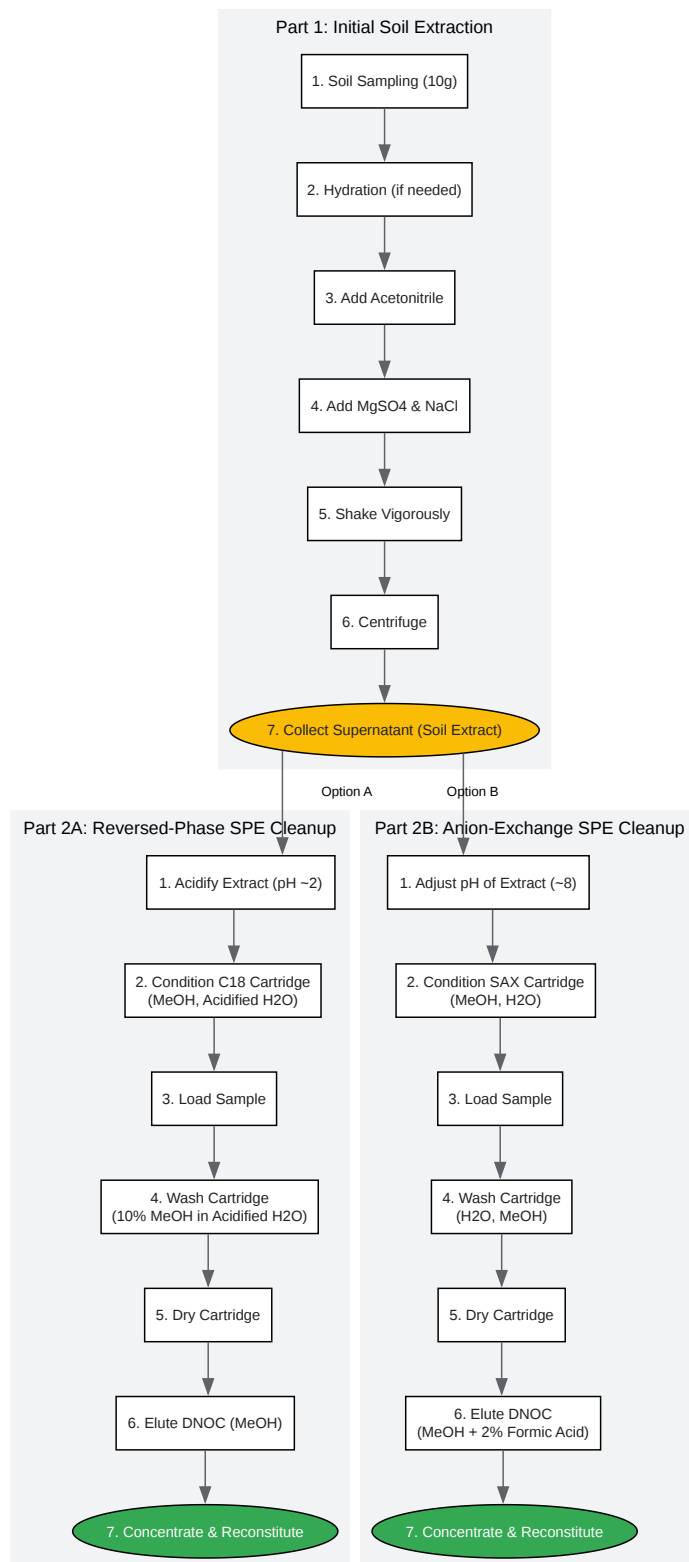
The following table summarizes typical performance data for the analysis of dinitrophenolic compounds in soil using methods involving SPE. Note that actual performance may vary depending on the specific soil type, instrumentation, and laboratory conditions.

Parameter	Method	Sorbent	Recovery (%)	LOQ (ng/g)	LOD (ng/g)	Reference
DNOC & other Nitroaromatics	HPLC with on-line SPE	C18	>85%	500 - 10,000	-	[3]
Dicamba (acidic herbicide)	HPLC	Aminopropyl (NH ₂)	83 ± 6%	-	10	[10]
Picloram (acidic herbicide)	HPLC	C18	88 ± 6%	-	10	[10]
Isoxaflutole & metabolites	HPLC-MS/MS	-	84 - 110%	60	2 - 10	[11]
Multiclass Pesticides	QuEChER S-GC-MS/MS	-	70 - 120%	5 - 10	-	[5]

Visualized Workflows

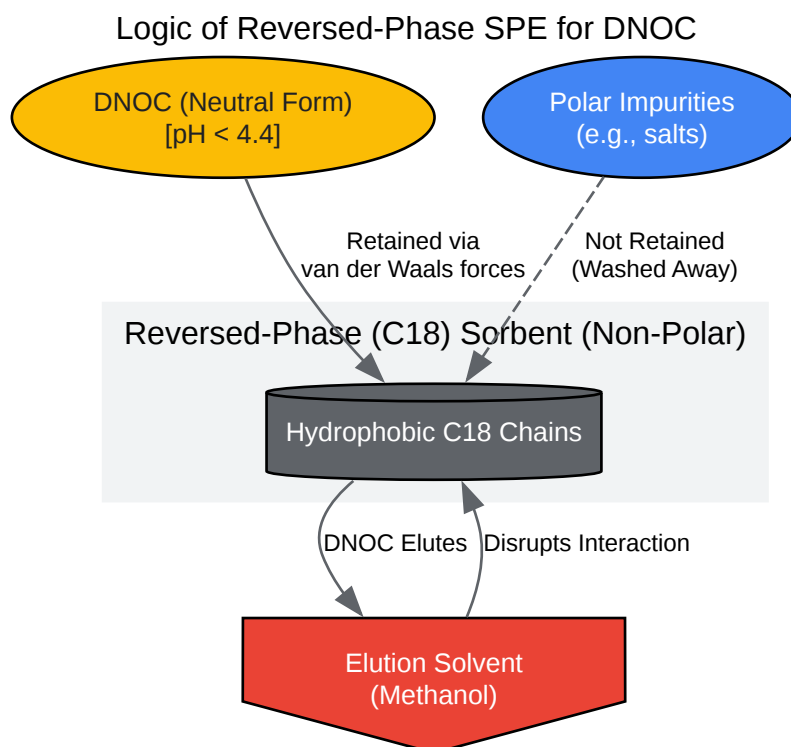
The following diagrams illustrate the experimental workflows for the described protocols.

Overall Workflow for DNOC Analysis from Soil



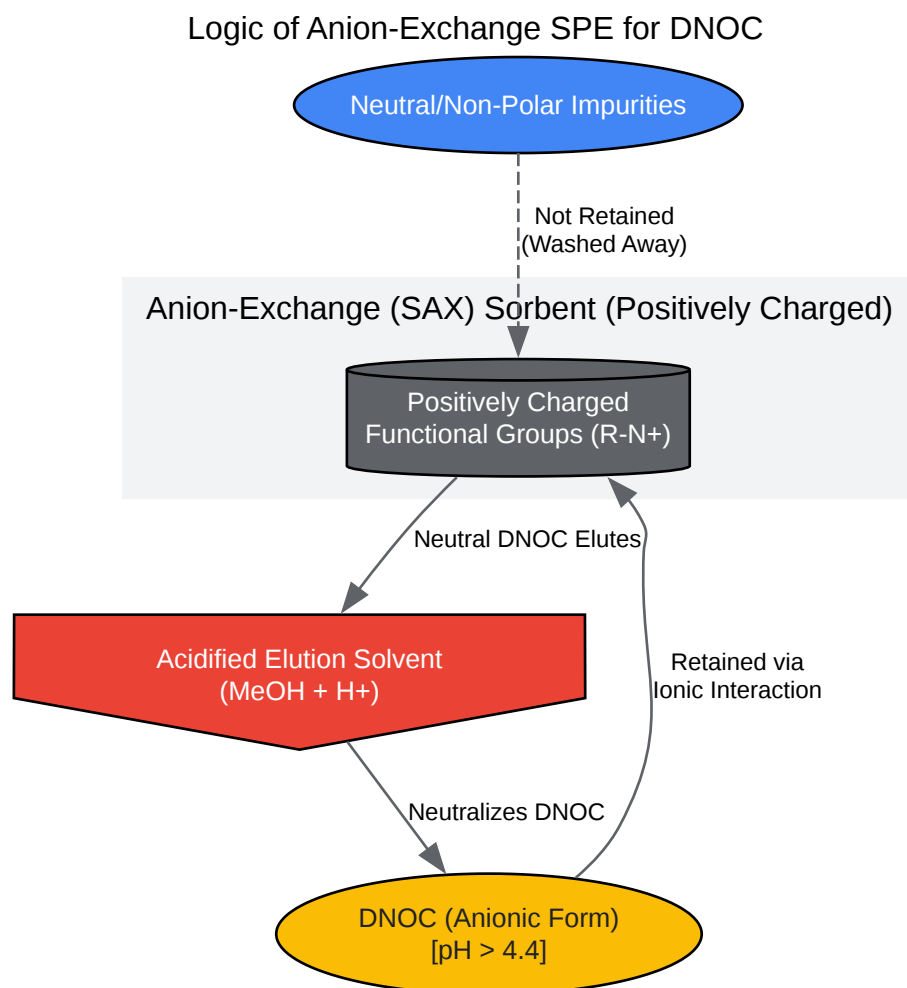
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Caption: Workflow for DNOC extraction and SPE cleanup from soil.



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Caption: DNOC retention mechanism on a reversed-phase sorbent.



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Caption: DNOC retention mechanism on an anion-exchange sorbent.

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